

Personal protective equipment for handling 3-tert-Butylisoxazol-5-amine

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Compound of Interest

Compound Name: 3-tert-Butylisoxazol-5-amine

Cat. No.: B1332903

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Essential Safety and Handling Guide for 3-tert-Butylisoxazol-5-amine

This guide provides crucial safety and logistical information for the handling, storage, and disposal of **3-tert-Butylisoxazol-5-amine** (CAS No. 55809-36-4). Researchers, scientists, and drug development professionals should adhere to these protocols to ensure a safe laboratory environment. The following information is compiled from safety data sheets and chemical safety resources.

Chemical Identifier and Properties:

Property	Value
Chemical Name	3-tert-Butylisoxazol-5-amine
Synonyms	5-Amino-3-tert-butylisoxazole, 3-Amino-5-(tert-butyl)isoxazole
CAS Number	55809-36-4[1][2]
Molecular Formula	C ₇ H ₁₂ N ₂ O[3][4]
Molecular Weight	140.18 g/mol [1][2]
Appearance	White solid[3] or powder[5]
Storage Conditions	Store at 0-8 °C[3] or room temperature[6], in a well-ventilated, locked place with the container tightly closed.[7]

Hazard Identification and Classification

3-tert-Butylisoxazol-5-amine is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[2][7]
Skin Irritation	2	H315: Causes skin irritation[2][7]
Serious Eye Irritation	2	H319: Causes serious eye irritation[2][7]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation[2][7]

Signal Word: Warning[1][7]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles or- a face shield.	To protect against splashes that could cause serious eye irritation.[7][8]
Skin Protection	Gloves: Chemical-resistant gloves (e.g., nitrile or neoprene). Inspect for integrity before each use.[7][8] Lab Coat: A full-length, buttoned lab coat is mandatory.[8]	To prevent skin contact, which can cause irritation.[7][8]
Respiratory Protection	All handling should be conducted in a certified chemical fume hood.[8] If a fume hood is not available, a NIOSH-approved respirator (e.g., N95 dust mask) should be used.[1]	To prevent inhalation of dust or vapors, which may cause respiratory irritation.[7][9]
Foot Protection	Closed-toe shoes are required.[8]	To protect feet from potential spills.

Operational Plan: Handling and Disposal

A systematic approach to handling and disposal is essential for laboratory safety.

Engineering Controls:

- Ventilation: Always handle **3-tert-Butylisoxazol-5-amine** in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.[7][8]
- Safety Equipment: Ensure a safety shower and an eyewash station are readily accessible in the immediate work area.

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Avoid the formation of dust and aerosols.[\[7\]](#)
- Do not eat, drink, or smoke when using this product.[\[7\]](#)
- Wash hands thoroughly after handling.[\[7\]](#)
- Use non-sparking tools to prevent fire.[\[7\]](#)

Storage:

- Store in a tightly sealed, clearly labeled container in a cool, well-ventilated, and locked area.[\[7\]](#)

Disposal Plan:

- Dispose of contents and container to an appropriate treatment and disposal facility in accordance with all local, state, and federal regulations.[\[7\]](#)
- Do not allow the chemical to enter drains.[\[7\]](#)

Emergency Procedures

Immediate and appropriate responses to accidental exposure are critical.

Exposure Route	First Aid Measures
If Swallowed	Rinse mouth. Get medical help. [7]
If on Skin	Wash with plenty of water. If skin irritation occurs, get medical help. Take off contaminated clothing and wash it before reuse. [7]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [7]
If Inhaled	Remove person to fresh air and keep comfortable for breathing. Get medical help if you feel unwell. [7]

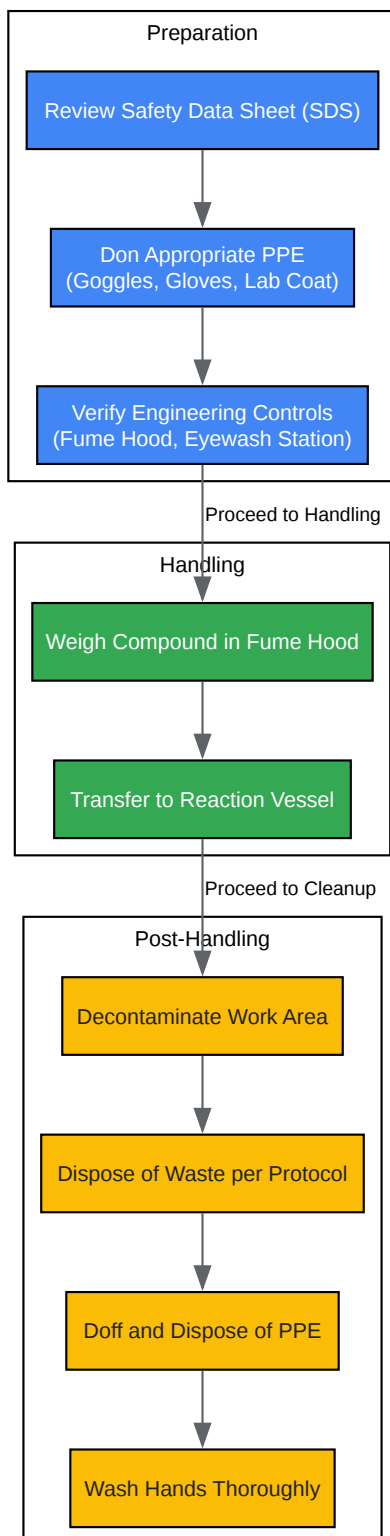
Spill Response:

- Evacuate personnel to a safe area.
- Ensure adequate ventilation.
- Avoid dust formation.
- Use personal protective equipment, including chemical-impermeable gloves.[\[7\]](#)
- Contain the spill using an inert absorbent material.
- Pick up and arrange disposal without creating dust. Keep in suitable, closed containers for disposal.[\[10\]](#)

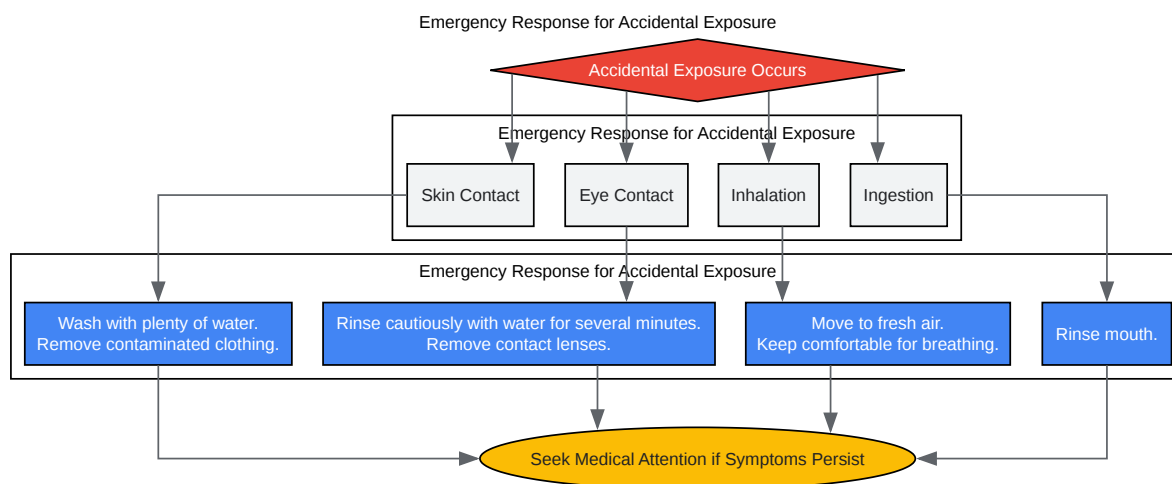
Visual Workflow and Logic Diagrams

The following diagrams illustrate the standard operating procedures for handling **3-tert-Butylisoxazol-5-amine** and the logical steps for risk assessment.

Safe Handling Workflow for 3-tert-Butylisoxazol-5-amine

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Caption: Experimental workflow for the safe handling of **3-tert-Butylisoxazol-5-amine**.



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Caption: Logical diagram for emergency response to accidental exposure.

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